

2-Methylglutaronitrile safety data sheet and handling precautions

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Compound of Interest

Compound Name: 2-Methylglutaronitrile

Cat. No.: B7801623

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An In-depth Technical Guide to the Safe Handling of 2-Methylglutaronitrile

For professionals in research and drug development, the meticulous handling of chemical reagents is a cornerstone of both laboratory safety and experimental integrity. **2-Methylglutaronitrile** (CAS No. 4553-62-2), a key intermediate in the synthesis of various organic compounds including nicotinamide, presents significant health hazards that demand a comprehensive understanding and rigorous application of safety protocols.^[1] This guide serves as a technical resource, moving beyond mere procedural lists to explain the causality behind safety measures, ensuring a self-validating system of laboratory practice.

Hazard Identification and Risk Profile

2-Methylglutaronitrile is a colorless to amber liquid that is classified as acutely toxic and an irritant.^{[1][2][3]} The primary danger of this compound lies in its high acute toxicity via multiple routes of exposure. It is readily absorbed through the skin, making dermal contact a significant risk.^{[2][3]}

GHS Hazard Classification:

- Acute Toxicity, Oral (Category 3) - H301: Toxic if swallowed.^[4]
- Acute Toxicity, Dermal (Category 3) - H311: Toxic in contact with skin.^[4]
- Acute Toxicity, Inhalation (Category 2) - H330: Fatal if inhaled.^{[4][5]}

- Skin Irritation (Category 2) - H315: Causes skin irritation.[4][5]
- Eye Irritation (Category 2A) - H319: Causes serious eye irritation.[4][5]

The signal word for this chemical is "Danger".[2][4][5] The severity of the inhalation hazard (Category 2) underscores the critical need for stringent engineering controls to prevent exposure to its vapors or aerosols.

Chemical Reactivity Profile

Understanding the reactivity of **2-Methylglutaronitrile** is crucial for safe storage and handling. As a nitrile, it is incompatible with:

- Strong Acids and Oxidizing Agents: Mixing with strong oxidizing acids can lead to extremely violent reactions.[2][3][5][6]
- Bases: Combination with bases can produce highly toxic hydrogen cyanide gas.[2][3][5][6]
- Reducing Agents: Can react vigorously.[2][5]

These incompatibilities dictate that **2-Methylglutaronitrile** must be stored in isolation from these chemical classes.

Physicochemical and Toxicological Data

A quantitative understanding of the compound's properties is essential for risk assessment.

Table 1: Physical and Chemical Properties

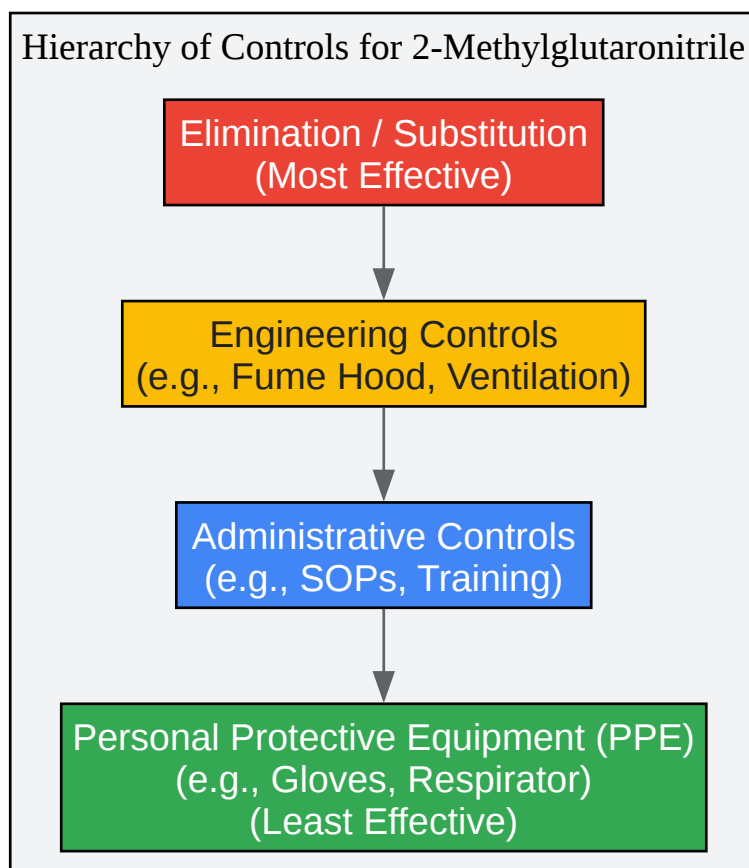
Property	Value	Source
CAS Number	4553-62-2	[2]
Molecular Formula	C6H8N2	[2]
Molecular Weight	108.14 g/mol	[2]
Appearance	Colorless to Light orange/Amber liquid	[2][3]
Boiling Point	269-271 °C	[2]
Melting Point	-45 °C	[2]
Density	0.95 g/mL at 25 °C	[2]
Flash Point	>110 °C (>230 °F)	[2]
Water Solubility	52.3 g/L at 20 °C	[2]

Table 2: Acute Toxicity Data

Route	Species	Value	Source
Dermal LD50	Rabbit	776 mg/kg	[4]
Inhalation LC50	Rat	0.66 mg/L / 4h	[4]
Oral LD50	Rat	301 mg/kg	[4]

The Hierarchy of Controls: A Systematic Approach to Safety

The most effective safety programs implement a multi-layered approach known as the hierarchy of controls. This framework prioritizes strategies that are inherently more effective and less reliant on individual human behavior.



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Caption: Hierarchy of controls, from most to least effective.

Engineering Controls: The First Line of Defense

Engineering controls are designed to remove the hazard at the source, before it can contact the worker.

- Ventilation: All handling of **2-Methylglutaronitrile** must be conducted in a well-ventilated area.[5] For any procedure that could generate vapors or aerosols, a certified chemical fume hood is mandatory.
- Isolation: Use of glove boxes or other containment systems for highly hazardous or long-duration procedures.

Administrative Controls: Safe Work Practices

These are the procedures and policies that dictate how work is performed safely.

- **Standard Operating Procedures (SOPs):** Develop detailed SOPs for all experimental work involving this chemical, including handling, storage, and waste disposal.
- **Training:** Ensure all personnel are trained on the specific hazards, handling procedures, and emergency response protocols for **2-Methylglutaronitrile**.
- **Hygiene:** Do not eat, drink, or smoke in areas where this chemical is handled or stored.^{[4][5]} Wash hands and any exposed skin thoroughly after handling and before leaving the laboratory.^[5]
- **Access Control:** Store the chemical in a locked, secure area accessible only to authorized personnel.^[5]

Personal Protective Equipment (PPE): The Final Barrier

PPE is essential but should never be the sole means of protection. It must be used in conjunction with engineering and administrative controls.

- **Hand Protection:** Wear chemical-impermeable gloves.^[5] Nitrile gloves are an excellent choice due to their high resistance to a wide range of chemicals, including nitriles, solvents, and oils.^{[7][8][9]} Gloves must be inspected for tears or punctures before use and disposed of properly after handling.^[5]
- **Eye and Face Protection:** Wear tightly fitting safety goggles with side-shields or a full-face shield to protect against splashes.^{[4][5]}
- **Skin and Body Protection:** A lab coat is mandatory. For tasks with a higher risk of splashing, wear fire/flame-resistant and impervious clothing, such as a chemical-resistant apron or suit.^[5]
- **Respiratory Protection:** If engineering controls are insufficient to maintain exposure below acceptable limits, or during emergency situations, wear a NIOSH-approved respirator with an appropriate organic vapor cartridge.^{[3][4][5]}

Storage and Disposal Protocols

Safe Storage

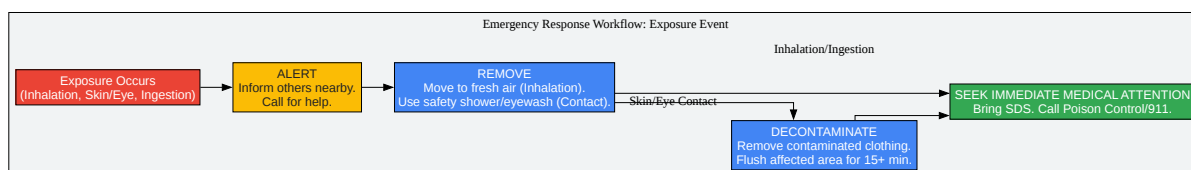
- Store in a tightly closed container in a dry, cool, and well-ventilated place.[4][5]
- Recommended storage temperature is between +2°C and +8°C (refrigerated).[2][3]
- Store locked up and away from incompatible materials such as strong acids, bases, and oxidizing agents.[4][5]

Waste Disposal

- All waste containing **2-Methylglutaronitrile** must be treated as hazardous waste.
- Collect waste in suitable, labeled, and closed containers.[5] Do not mix with other waste streams unless compatibility is confirmed.
- Disposal must be carried out by a licensed chemical destruction facility or via controlled incineration with flue gas scrubbing, in accordance with all applicable local, state, and federal regulations.[4][5]

Emergency Procedures: A Validating System of Response

A clear, well-rehearsed emergency plan is a critical component of a safe laboratory environment.



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Caption: Workflow for responding to a chemical exposure event.

First Aid Measures: Step-by-Step Protocol

- Inhalation:
 - Immediately move the victim to fresh air.[4][5]
 - If the victim is not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation.[5]
 - Call for immediate medical attention.[4][5] Symptoms like headache, dizziness, cyanosis, and respiratory arrest can occur.[4]
- Skin Contact:
 - Immediately use the safety shower and flush the affected skin with copious amounts of water for at least 15 minutes.[6][10]
 - Simultaneously remove all contaminated clothing and shoes.[4][5]
 - Wash the affected area thoroughly with soap and water.[6]
 - Call for immediate medical attention.[4][5]
- Eye Contact:
 - Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open to ensure thorough rinsing.[4][6][10]
 - Remove contact lenses if present and easy to do so.[4]
 - Seek immediate medical attention.[4][6]
- Ingestion:
 - Rinse the mouth with water.[4][5]

- Do NOT induce vomiting.[5]
- Never give anything by mouth to an unconscious person.[5]
- Call a physician or Poison Control Center immediately.[4][5]

Accidental Release Measures: Spill Cleanup Protocol

- Evacuate & Isolate: Evacuate non-essential personnel from the area. Isolate the spill area for at least 50 meters (150 feet) in all directions.[3][6]
- Ventilate: Ensure adequate ventilation, but avoid actions that could spread vapors into other areas.
- Wear PPE: Don appropriate PPE, including respiratory protection, chemical-resistant gloves, and splash goggles.
- Contain & Absorb: Prevent the spill from entering drains or waterways.[4][5] Use a non-combustible absorbent material like vermiculite, sand, or earth to soak up the product.[4]
- Collect: Use spark-proof tools to carefully collect the absorbed material and place it into a suitable, labeled container for hazardous waste disposal.[5]
- Decontaminate: Clean the spill area thoroughly.
- Report: Report the incident to the appropriate safety officer or supervisor.

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